4-(1-Chloroethyl)pyridine chemical properties and structure

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-(1-Chloroethyl)pyridine*
Cat. No.:	*B11817711*

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Technical Monograph: 4-(1-Chloroethyl)pyridine

Molecular Architecture & Electronic State

4-(1-Chloroethyl)pyridine represents a convergence of pyridine electron-deficiency and benzylic reactivity. Its behavior is governed by the competition between nucleophilic substitution and elimination.

Structural Specifications

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Property	Detail
Systematic Name	4-(1-Chloroethyl)pyridine
Common Intermediates	1-(4-Pyridyl)ethyl chloride; -Methyl-4-picolyl chloride
Molecular Formula	
Molecular Weight	141.60 g/mol (Free Base); 178.06 g/mol (HCl Salt)
Chirality	Contains one stereocenter at the -carbon.[1][2] Typically synthesized as a racemate.
Hybridization	Pyridine Ring: ; Ethyl -Carbon:

Electronic Reactivity Profile

The chlorine atom is attached to a secondary carbon at the benzylic (picolyl) position.

- Inductive Effect (-I): The electronegative nitrogen atom withdraws density from the ring, making the C4 position electron-deficient.
- Resonance Stabilization: Upon ionization (loss of
  ), the resulting carbocation is stabilized by the
  -system of the pyridine ring. This secondary carbocation is significantly more stable than the primary cation formed by 4-(chloromethyl)pyridine, making the 1-chloroethyl derivative highly susceptible to
  mechanisms.
- Elimination Risk: The presence of

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-hydrogens (on the methyl group) combined with the thermodynamic stability of the conjugated product (4-vinylpyridine) makes this compound prone to spontaneous dehydrohalogenation.

Synthesis & Stability Management

Due to its instability, **4-(1-chloroethyl)pyridine** is rarely cataloged as a free base. It is synthesized from 1-(4-pyridyl)ethanol and typically isolated as the hydrochloride salt.

Protocol: Synthesis via Thionyl Chloride

Objective: Convert 1-(4-pyridyl)ethanol to **4-(1-chloroethyl)pyridine** hydrochloride.

Reagents:

- 1-(4-Pyridyl)ethanol (1.0 eq)
- Thionyl Chloride (

) (1.5 eq)
- Dichloromethane (DCM) or Chloroform (anhydrous)

Step-by-Step Methodology:

- Preparation: Dissolve 1-(4-pyridyl)ethanol in anhydrous DCM under an inert atmosphere (

  or Ar). Cool the solution to 0°C.
- Chlorination: Add

  dropwise. The reaction is exothermic; maintain temperature <10°C to prevent polymerization.
  - Mechanism:[2][3] The alcohol attacks sulfur, displacing Cl. The chloride ion then attacks the activated intermediate, releasing

    and HCl.
- Reflux: Allow the mixture to warm to room temperature, then reflux gently for 1-2 hours to ensure completion.

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- Isolation (Critical):
  - Do NOT neutralize to free base if storage is required.
  - Evaporate solvent and excess

    under reduced pressure.
  - Triturate the residue with anhydrous ether to precipitate the hydrochloride salt.
  - Storage: Store at -20°C under argon.

Stability Decision Matrix

- Free Base: Unstable. Rapidly eliminates HCl to form 4-vinylpyridine (polymerizes).
- HCl Salt: Stable solid. The protonation of the pyridine nitrogen prevents it from acting as a base to catalyze its own elimination.

Reactivity Profile & Pathways

The compound acts as a "masked" 4-vinylpyridine or an electrophilic ethylating agent.

Pathway A: Nucleophilic Substitution ( )

In polar protic solvents, the chloride dissociates to form a resonance-stabilized secondary carbocation.

- Nucleophiles: Alcohols, amines, thiols.
- Kinetics: First-order dependence on the substrate.
- Application: Introduction of the 1-(4-pyridyl)ethyl moiety into pharmacophores.

Pathway B: Elimination (E1/E2)

In the presence of base (even weak bases like excess pyridine), the compound undergoes elimination.

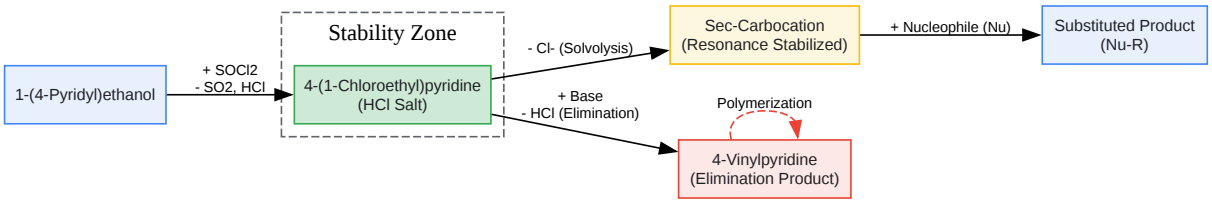
- Product: 4-Vinylpyridine.[2]

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- Risk: 4-Vinylpyridine is a monomer that undergoes radical polymerization. If the elimination occurs unintentionally, the material may turn into a viscous brown polymer tar.

Visualization: Reaction Pathways

The following diagram illustrates the divergent pathways controlled by pH and solvent conditions.



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Caption: Divergent reactivity of **4-(1-chloroethyl)pyridine**. The HCl salt (green) is the stable storage form. Basic conditions trigger elimination to vinylpyridine (red), while solvolysis leads to substitution (blue).

Pharmaceutical Applications

The 1-(4-pyridyl)ethyl motif is a privileged scaffold in medicinal chemistry, often used to improve solubility or target specific kinase pockets.

- Antihistamines: Used in the synthesis of second-generation antihistamines where the pyridine ring provides H-bond acceptor capability.
- Kinase Inhibitors: The ethyl linkage provides a specific steric bulk (chiral methyl group) that can lock a drug molecule into a specific conformation within an enzyme active site.
- Polymer Functionalization: The compound acts as a precursor to 4-vinylpyridine, which is used to create pH-responsive hydrogels and anion-exchange resins [1].

Safety & Handling (E-E-A-T)

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Hazard Class: Corrosive, Lachrymator, Vesicant.

- Alkylation Risk: As a nitrogen mustard analog (benzylic chloride), it is a potent alkylating agent. It can alkylate DNA guanine bases.
- Inhalation: The HCl salt hydrolyzes in moist air to release HCl gas.
- PPE: Double nitrile gloves, face shield, and handling strictly within a fume hood.

Disposal: Quench excess chloride by slowly adding to a dilute solution of ammonia in methanol (converts to the methoxy derivative or vinylpyridine) before disposal into halogenated waste streams.

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